

Thallium triiodide CAS number and molecular weight

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Compound of Interest

Compound Name: *Thallium triiodide*

Cat. No.: *B12661913*

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An In-Depth Technical Guide to **Thallium Triiodide**: Chemical Identifiers

This technical guide provides essential information regarding the chemical identifiers of **thallium triiodide**, specifically its CAS number and molecular weight. This document is intended for researchers, scientists, and professionals in drug development who require accurate and readily available data for this compound.

Quantitative Data Summary

The fundamental chemical identifiers for **thallium triiodide** are presented below. It is important to note that multiple CAS numbers have been associated with this compound in various databases; the primary number as registered in PubChem is listed first.

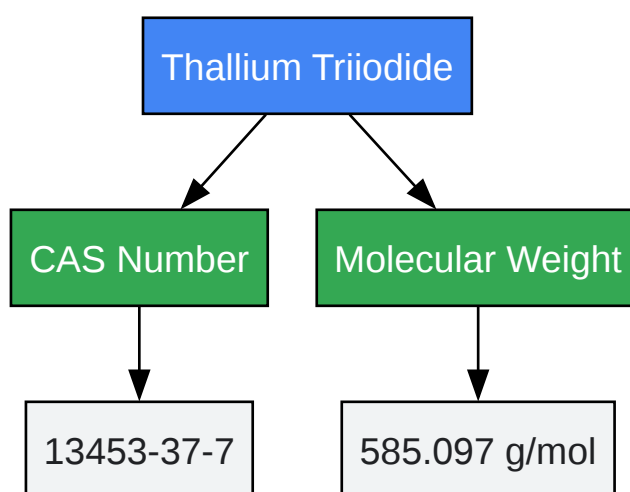
Identifier	Value	Source
Primary CAS Number	13453-37-7	[1] [2]
Alternate CAS Number	60488-29-1	[2] [3] [4] [5]
Alternate CAS Number	57232-83-4	[2]
Molecular Weight	585.097 g/mol	[1] [3] [4] [6] [7]
Molecular Formula	I ₃ Tl	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **thallium triiodide** were not available in the provided search results. General methods of preparation mentioned include the evaporation of stoichiometric quantities of thallium(I) iodide (TII) and iodine (I₂) in concentrated aqueous hydroiodic acid, or by the reaction of TII with I₂ in ethanol.

Logical Relationship of Identifiers

The following diagram illustrates the direct association between **thallium triiodide** and its core chemical identifiers.



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Caption: Logical relationship of **Thallium Triiodide** and its identifiers.

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References

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